

(E)-2-Decenoic Acid: A Comprehensive Technical Review of Its Bioactivities

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Compound of Interest

Compound Name: (E)-2-Decenoic acid

Cat. No.: B1587902

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(E)-2-Decenoic acid, a medium-chain fatty acid, is emerging as a molecule of significant interest to the scientific community. This technical guide provides an in-depth review of the existing research on **(E)-2-decenoic acid** and its derivatives, with a focus on its diverse biological activities, underlying mechanisms of action, and potential therapeutic applications. The content is tailored for researchers, scientists, and drug development professionals, presenting quantitative data, detailed experimental methodologies, and visual representations of key signaling pathways.

Introduction

(E)-2-Decenoic acid belongs to a class of unsaturated fatty acids that have demonstrated a range of biological effects. While its close relative, 10-hydroxy-2-decenoic acid (10-HDA), a major component of royal jelly, has been more extensively studied for its health-promoting properties, **(E)-2-decenoic acid** and its esters are now gaining attention for their own unique pharmacological profiles.^{[1][2]} Research has highlighted their potential in areas such as neuroscience, oncology, and infectious diseases. This guide will synthesize the current understanding of these activities, providing a foundation for future research and development.

Antimicrobial and Anti-Biofilm Activity

Several isomers of decenoic acid have demonstrated significant antimicrobial properties.^[3] While data specifically on the minimum inhibitory concentrations (MIC) of **(E)-2-decenoic acid** is not as abundant as for other isomers, related compounds show potent activity against a range of pathogens. For instance, 10-HDA exhibits broad-spectrum antibacterial activity.^[3] The

cis-isomer, cis-2-decenoic acid, is a well-characterized bacterial signaling molecule that can induce the dispersal of established biofilms and inhibit their formation at very low concentrations.[3][4] This suggests that **(E)-2-decenoic acid** may also possess anti-biofilm capabilities, a critical area of research in the face of rising antimicrobial resistance.

The proposed mechanism for the anti-biofilm activity of decenoic acid isomers involves the disruption of bacterial cell-to-cell communication and the expression of virulence factors.[3] Furthermore, studies have shown that these fatty acids can increase the metabolic activity of bacteria, potentially reverting persistent cells to a state more susceptible to conventional antibiotics.[4]

Table 1: Antimicrobial and Anti-Biofilm Activity of Decenoic Acid Isomers

Compound	Microorganism	Activity	Concentration	Reference
cis-2-Decenoic Acid	Pseudomonas aeruginosa	Biofilm dispersal	Low concentrations	[3][4]
10-Hydroxy-2-decenoic Acid	Staphylococcus aureus	Antibacterial	23–44 μ M	[3]
10-Hydroxy-2-decenoic Acid	Streptococcus alactolyticus	Antibacterial	23–44 μ M	[3]
10-Hydroxy-2-decenoic Acid	Staphylococcus intermedius B	Antibacterial	23–44 μ M	[3]
(2E)-dodecenal	Salmonella choleraesuis	Antibacterial	IC50 of 6.25 μ g/mL	[5]
Galagania fragrantissima oil ((2E)-dodecenal)	Methicillin-resistant Staphylococcus aureus (MRSA)	Antibacterial	MIC: 39 μ g/mL, MBC: 78 μ g/mL	[5]

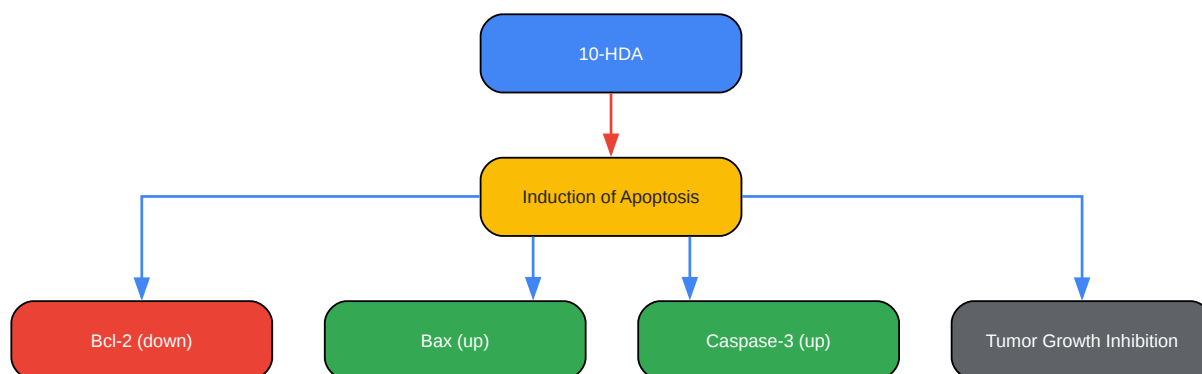
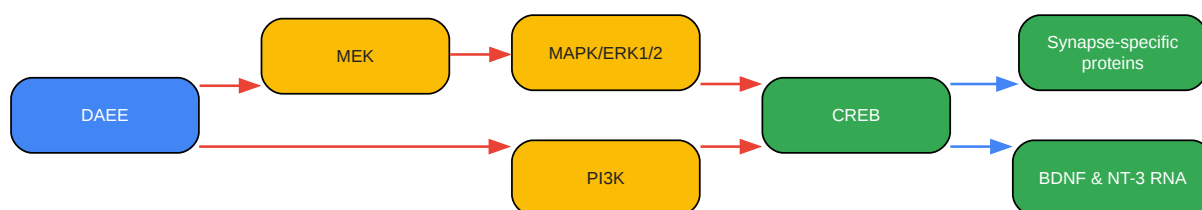
Neurotrophic and Neuroprotective Effects

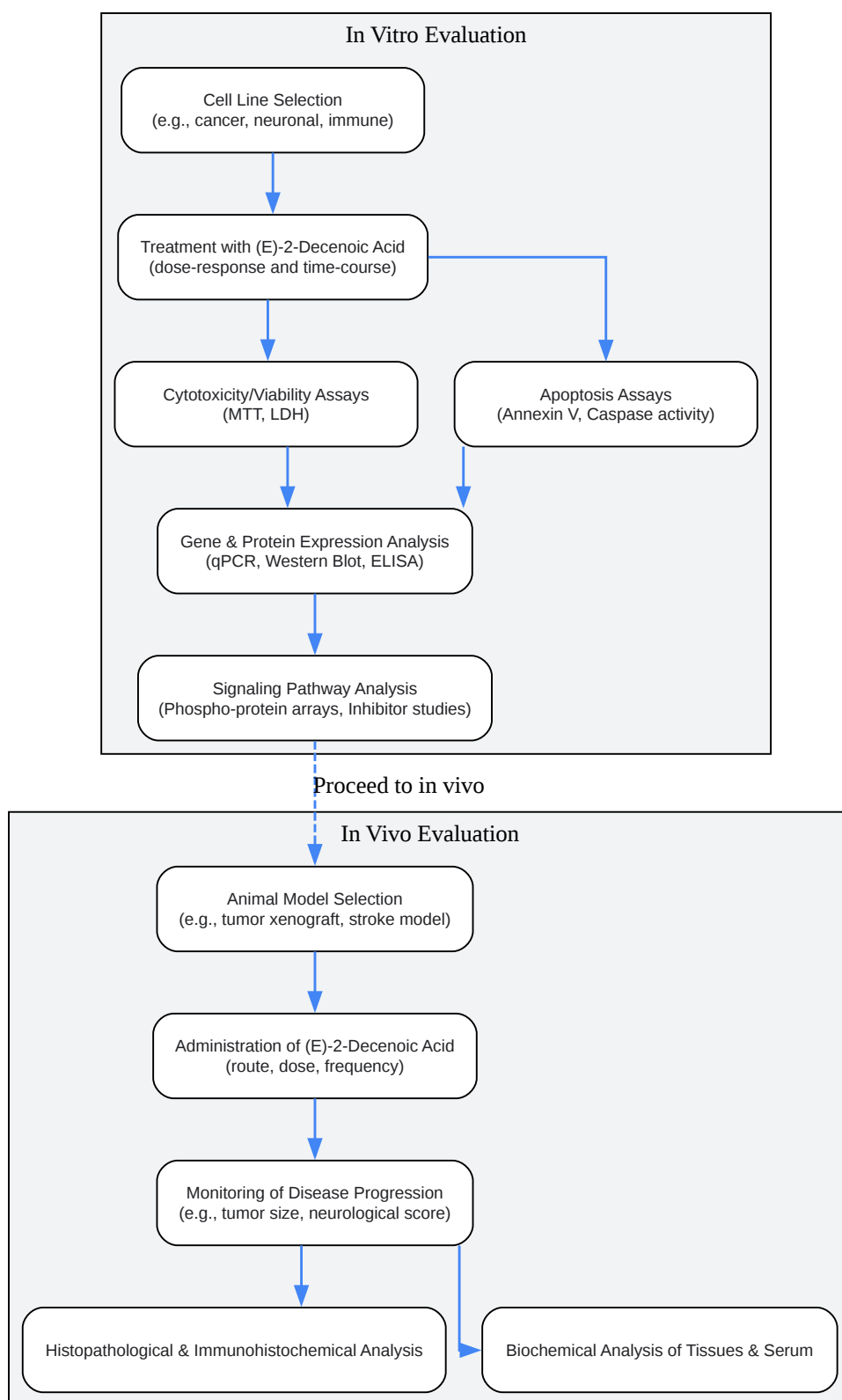
A significant body of research points to the neurotrophic-like activities of **(E)-2-decenoic acid** derivatives, particularly the ethyl ester (DAEE).[6][7][8][9] These compounds have been shown

to activate key intracellular signaling pathways typically associated with neurotrophins like brain-derived neurotrophic factor (BDNF).

Signaling Pathways

DAEE has been found to activate the mitogen-activated protein kinase (MAPK)/extracellular signal-regulated kinase (ERK) 1/2 pathway, as well as phosphatidylinositol 3-kinase (PI3K) and the cAMP-response element binding protein (CREB).[6][7] This activation occurs independently of neurotrophin Trk receptors, suggesting a novel mechanism of action.[6] The activation of these pathways is crucial for neuronal survival, differentiation, and synaptic plasticity.





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